

# Technical Assessment: Aquatic Toxicity of Tributyltetradecylphosphonium Chloride (TTPC)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Tributyltetradecylphosphonium

CAS No.: 91582-83-1

Cat. No.: B14369193

[Get Quote](#)

## Executive Summary

**Tributyltetradecylphosphonium** chloride (TTPC), commercially known as Bellacide® 350, is a high-performance organophosphonium biocide widely used in industrial water treatment and oilfield applications.<sup>[1]</sup> While its efficacy against biofouling and sulfate-reducing bacteria (SRB) is well-documented, its toxicological profile presents significant challenges for aquatic ecosystems.

This technical guide provides a rigorous analysis of TTPC's aquatic toxicity. The data indicates that TTPC is very highly toxic to freshwater organisms, with acute effect concentrations in the low microgram-per-liter ( $\mu\text{g/L}$ ) range. The compound's cationic amphiphilic structure drives its mechanism of action—primary membrane disruption—but also complicates experimental assessment due to rapid sorption to test vessels and organic matter. This guide outlines the mechanistic basis of toxicity, summarizes critical endpoints, and provides optimized protocols for reproducible testing.

## Chemical Identity and Physicochemical Drivers<sup>[2]</sup>

Understanding the physicochemical behavior of TTPC is a prerequisite for accurate toxicity testing. TTPC is an ionic liquid (IL) surfactant characterized by a positively charged phosphonium head group and a long lipophilic alkyl tail (

).

- CAS Number: 81741-28-8<sup>[1]</sup>
- Structure:
- Bioavailability Driver: The long alkyl chain confers high lipophilicity (Log estimates range from 2.5 to >6), facilitating rapid intercalation into biological membranes.
- Experimental Challenge: The cationic charge leads to strong adsorption to negatively charged surfaces (glassware, suspended solids, humic acids), often resulting in nominal concentrations significantly exceeding measured bioavailability.

## Mechanism of Action (MoA)

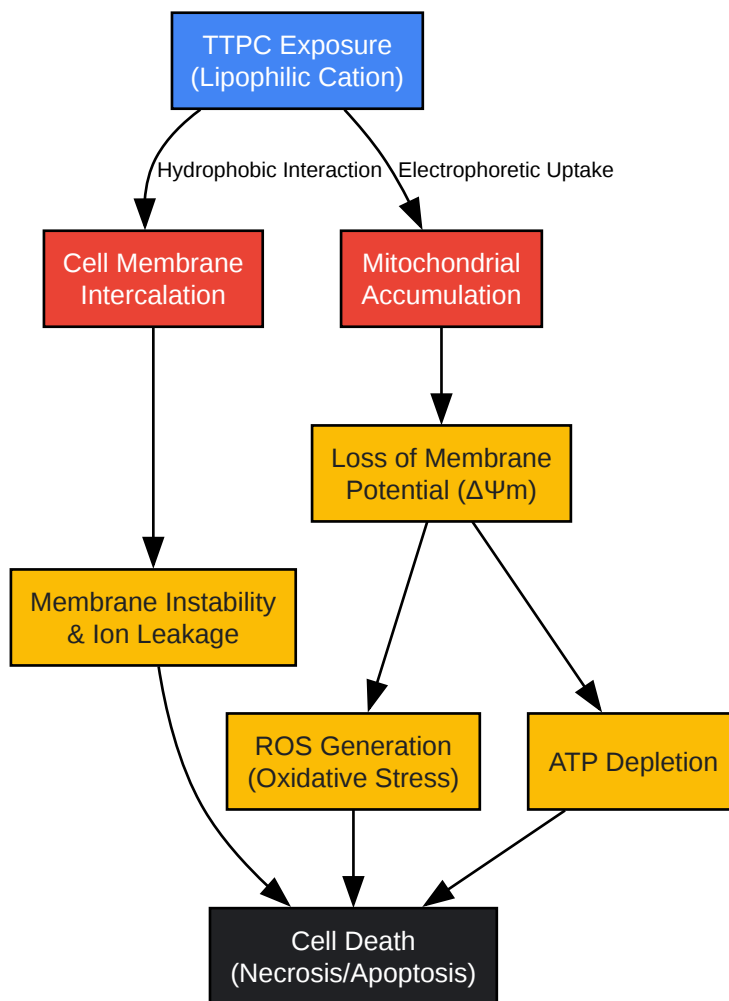
TTPC functions primarily as a cationic surfactant. Its toxicity is not receptor-mediated but rather stems from physical disruption of the lipid bilayer and mitochondrial dysfunction.

## Cellular Pathogenesis

- Membrane Intercalation: The hydrophobic tail inserts into the lipid bilayer, while the cationic head group interacts with phosphate head groups of phospholipids.
- Depolarization: This insertion disrupts the electrochemical gradient (membrane potential), leading to leakage of intracellular contents (e.g., efflux).
- Mitochondrial Targeting: Being a lipophilic cation, TTPC accumulates in the mitochondria (driven by the negative mitochondrial membrane potential), inhibiting oxidative phosphorylation and generating Reactive Oxygen Species (ROS).

## Pathway Visualization

The following diagram illustrates the cascade from exposure to cell death.



[Click to download full resolution via product page](#)

Figure 1: Cellular mechanism of TTPC toxicity. The compound acts as a dual-threat agent, compromising both the plasma membrane integrity and mitochondrial bioenergetics.

## Toxicity Profile: Freshwater Organisms

TTPC is classified as Very Highly Toxic to aquatic life. The following data summarizes key acute toxicity endpoints. Note the significant difference between nominal and measured concentrations in literature, emphasizing the need for analytical verification.

### Table 1: Acute Toxicity Endpoints

Organism Group	Species	Endpoint	Value (Active Ingredient)	Classification	Source
Invertebrates	Daphnia magna	48h EC50	12 µg/L (0.012 mg/L)	Very Highly Toxic	[1, 2]
Daphnia magna		48h NOEC	5 µg/L	-	[1]
Fish	Lepomis macrochirus (Bluegill)	96h LC50	59 µg/L (0.059 mg/L)	Very Highly Toxic	[1, 3]
Cyprinus carpio (Carp)		96h LC50	90 µg/L (0.09 mg/L)	Very Highly Toxic	[1]
Algae	Pseudokirchneriella subcapitata	72h EC50	< 100 µg/L*	Very Highly Toxic	[1, 4]

\*Note: Specific EC50 values for algae are often cited as data gaps in regulatory dossiers, but surrogate data and structural alerts confirm high toxicity due to the "ion trapping" effect observed with lipophilic amines/cations in algal cells.

## Experimental Protocols: Handling "Difficult Substances"

Testing TTPC requires deviations from standard OECD protocols to account for its adsorptive properties. Standard static tests often yield false negatives (underestimating toxicity) because the bioavailable fraction drops rapidly.

### Critical Protocol Adjustments (OECD 23 Guidance)

- Vessel Material: Use silanized glass or high-density polyethylene (HDPE) to minimize wall adsorption. Avoid standard borosilicate glass if possible.

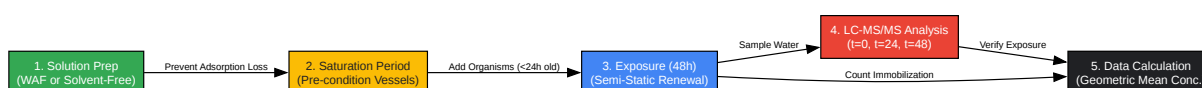
- System Type: Flow-through or semi-static (renewal) systems are mandatory. Static tests are invalid unless stability (>80% of initial conc.) is proven.
- Analytical Verification: Nominal concentrations are insufficient. You must quantify TTPC using LC-MS/MS at

and

.

## Workflow: Acute Immobilization Test (OECD 202 Adapted)

The following workflow integrates the necessary adjustments for TTPC.



[Click to download full resolution via product page](#)

Figure 2: Adapted OECD 202 workflow for TTPC. Step 2 (Saturation) and Step 4 (Analysis) are critical quality control points to ensure the "Very Highly Toxic" classification is accurate.

### Step-by-Step Methodology

- Stock Solution: Dissolve TTPC in dilution water. If a solvent is strictly necessary (e.g., methanol), keep it <100 µL/L. Preferred: Stirred overnight to achieve equilibrium without solvents.
- Vessel Saturation: Fill test vessels with the highest test concentration 24 hours prior to the test to saturate active sites on the container walls. Discard this solution and refill with fresh test solution immediately before adding organisms.
- Exposure: Introduce *Daphnia magna* (<24h old).

- **Renewal:** For semi-static, renew 80-100% of the solution every 24 hours to maintain toxicant levels.
- **Measurement:** Measure TTPC concentration in both fresh and old solutions. Calculate the Geometric Mean of the measured concentrations to determine the EC50.

## Environmental Fate & Risk Assessment

While TTPC is acutely toxic, its environmental risk profile is modified by its fate properties.

- **Sorption:** TTPC binds strongly to suspended solids, sludge, and sediment. In wastewater treatment plants (WWTP), >80% is expected to partition into sludge [1].
- **Biodegradation:** TTPC is not readily biodegradable (OECD 301 series). This persistence, combined with high toxicity, suggests a potential for local accumulation in sediment pore water, posing risks to benthic organisms.
- **Bioaccumulation:** Despite high lipophilicity, the large molecular size and ionic nature may limit bioconcentration factors (BCF) compared to neutral lipophiles, but data remains limited.

## Conclusion

**Tributyltetradecylphosphonium** chloride represents a potent hazard to freshwater ecosystems, with EC50/LC50 values consistently below 0.1 mg/L. Researchers must treat TTPC as a "difficult substance" (OECD 23). Failure to account for vessel adsorption will result in underestimation of toxicity. The protocols defined here ensure scientific rigor and regulatory compliance.

## References

- United States Environmental Protection Agency (EPA). (2018). Draft Risk Assessment for Tri-N Butyl Tetradecyl Phosphonium Chloride for Registration Review. Regulations.gov. [Link](#)
- European Chemicals Agency (ECHA). (2023). Registration Dossier - Ecotoxicological Information for Phosphonium Salts. ECHA. [Link](#)
- Environment Canada. (2018). Proposed Registration Decision PRD2018-11, Tributyl Tetradecyl Phosphonium Chloride. Government of Canada Publications. [Link](#)

- Organization for Economic Co-operation and Development (OECD). (2019). Guidance Document on Aquatic Toxicity Testing of Difficult Substances and Mixtures (OECD 23). OECD iLibrary. [Link](#)
- Gein, V. L., et al. (2011). Toxicity of ionic liquids to the green alga *Scenedesmus vacuolatus*. Chemosphere. [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. irochemical.com \[irochemical.com\]](https://www.irochemical.com)
- To cite this document: BenchChem. [Technical Assessment: Aquatic Toxicity of Tributyltetradecylphosphonium Chloride (TTPC)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14369193/docs#technical-assessment-aquatic-toxicity-of-tributyltetradecylphosphonium-chloride-tpc>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)